

Personal protective equipment for handling BMS-986141

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Compound of Interest

Compound Name: BMS-986141

Cat. No.: B8257941

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Essential Safety and Handling Guide for BMS-986141

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **BMS-986141**, a potent and selective PAR4 antagonist intended for research use only. Given the absence of a publicly available Safety Data Sheet (SDS), a conservative approach, treating **BMS-986141** as a potent pharmaceutical compound, is strongly advised to ensure personnel safety and minimize exposure.

Physicochemical Properties

A summary of the known quantitative data for **BMS-986141** is presented below. This information is critical for understanding the compound's behavior and for performing accurate experimental calculations.

Property	Value
Chemical Formula	C ₂₇ H ₂₃ N ₅ O ₅ S ₂
Molecular Weight	561.63 g/mol
Appearance	Solid (assumed)
Storage Temperature	Dry, dark, and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years). [1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **BMS-986141** to determine the appropriate level of personal protective equipment. The following table outlines recommended PPE for various laboratory activities.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Full-face powered air-purifying respirator (PAPR) or a certified N95 respirator with safety glasses- Disposable lab coat with tight cuffs- Double nitrile gloves- Disposable sleeves	High risk of aerosolization and inhalation. Potent compounds can have significant physiological effects even at low doses.
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Nitrile gloves	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains.
General Handling	- Lab coat- Safety glasses- Nitrile gloves	Standard laboratory practice to prevent incidental contact.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is essential to minimize the risk of exposure and contamination when working with **BMS-986141**.

1. Pre-Experiment Preparation:

- Consult Safety Information: In the absence of a specific SDS, review general safety guidelines for handling potent pharmaceutical compounds.
- Designated Area: Designate a specific area for handling **BMS-986141**, preferably within a chemical fume hood or other containment device.
- Assemble Materials: Gather all necessary equipment, including PPE, spill kit, and waste disposal containers, before commencing work.

2. Handling the Compound:

- Weighing: If handling the solid form, weigh the compound in a ventilated balance enclosure or a chemical fume hood to prevent inhalation of airborne particles.
- Dissolving: When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- Avoid Contamination: Use dedicated spatulas and glassware. Do not generate dust.

3. Post-Experiment Procedures:

- Decontamination: Thoroughly clean all surfaces and equipment that have come into contact with **BMS-986141** using an appropriate solvent (e.g., 70% ethanol), followed by a detergent solution.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use PPE in the designated waste stream.

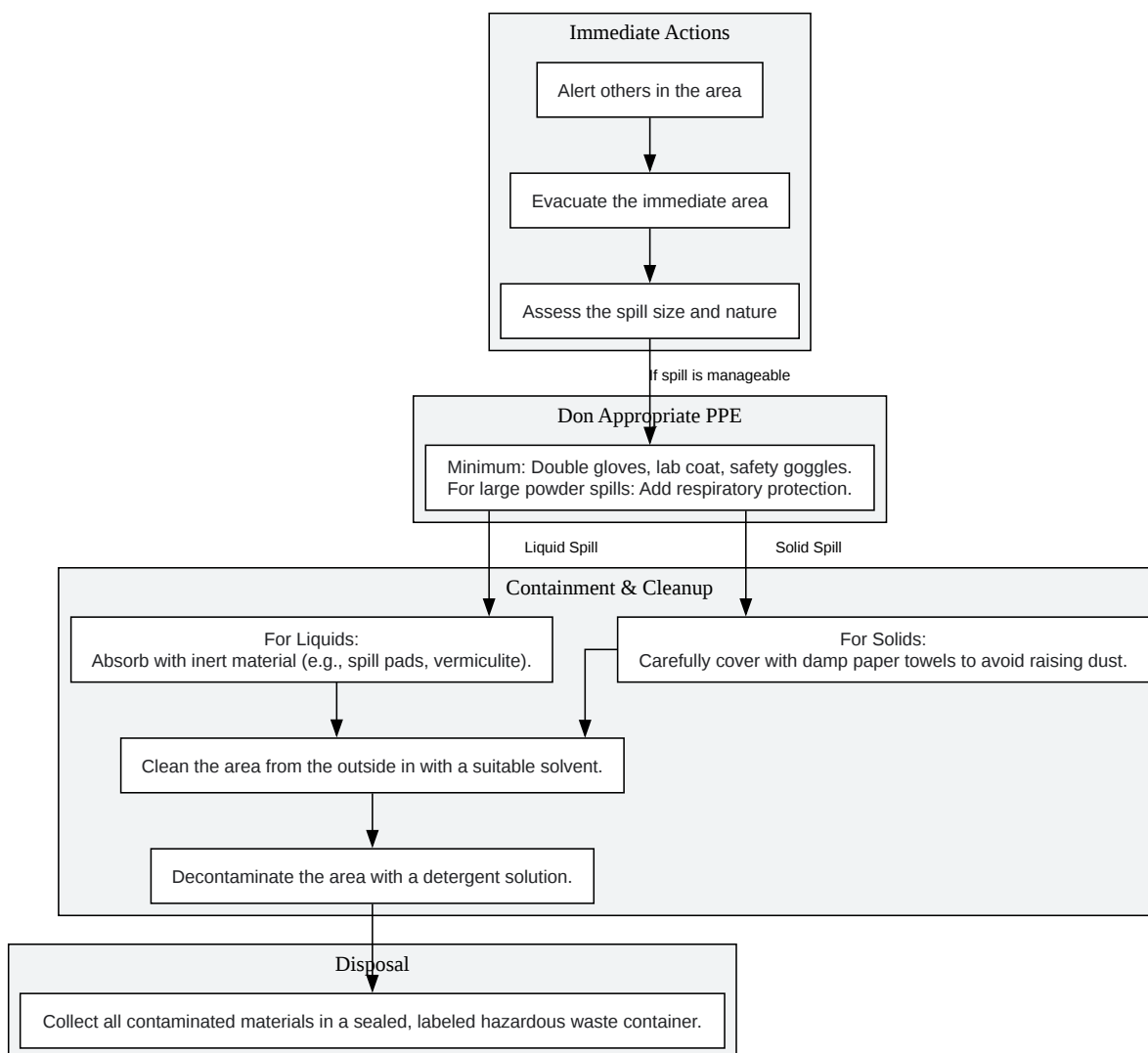
Disposal Plan

Proper disposal of **BMS-986141** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused BMS-986141 (Solid)	- Treat as a potent pharmaceutical compound.- Dispose of through a certified hazardous waste management service.- Do not dispose of in regular laboratory trash or down the drain.
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, clearly labeled, puncture-resistant container.- Dispose of as hazardous chemical waste.
Contaminated PPE (e.g., gloves, disposable lab coats)	- Collect in a sealed, labeled bag.- Dispose of as hazardous chemical waste.
Empty Stock Containers	- Triple rinse the container with a suitable solvent.- Collect the first rinse as hazardous waste.- Deface the label before disposing of the rinsed container in accordance with institutional policies for non-hazardous waste.

Emergency Spill Response

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect personnel.



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Caption: Workflow for responding to a chemical spill of **BMS-986141**.

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References

- 1. sfasu.edu [sfasu.edu]
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